

Application Notes and Protocols for the HPLC Analysis of NECTARYL®

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Compound of Interest

Compound Name: NECTARYL

Cat. No.: B1580507

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Introduction

NECTARYL®, a fragrance ingredient produced by Givaudan, imparts a natural and sophisticated fruity note reminiscent of peach and apricot.[1] Chemically known as 2-(2-(4-Methyl-3-cyclohexen-1-yl)propyl)cyclopentanone, its CAS number is 95962-14-4.[2][3] This compound is a viscous, colorless liquid with the chemical formula C₁₅H₂₄O and a molecular weight of 220.35 g/mol.[1][3][4][5][6] Due to its stability and substantivity, **NECTARYL®** is a valuable component in fine fragrances and powder detergents.[2][7][8]

High-performance liquid chromatography (HPLC) is a crucial analytical technique for the identification, quantification, and purity assessment of **NECTARYL®** in various matrices, including raw materials, formulated products, and environmental samples.[9] This document provides a detailed protocol for the reversed-phase HPLC (RP-HPLC) analysis of **NECTARYL®**, along with illustrative data and experimental workflows.

Physicochemical Properties of NECTARYL®

A summary of the key physicochemical properties of **NECTARYL®** is presented in the table below. These parameters are essential for developing an appropriate HPLC method.

Property	Value	Reference
Molecular Formula	C15H24O	[1][3][4][5]
Molecular Weight	220.35 g/mol	[3][5][6]
CAS Number	95962-14-4	[3][5][7]
Appearance	Colourless Liquid	[1][5]
Log P	5.3	[1][5]
Boiling Point	288 °C	[1][5]
Flash Point	> 93°C	[5]

HPLC Method for the Analysis of NECTARYL®

This section details a robust RP-HPLC method for the quantitative analysis of NECTARYL®.

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD) is suitable.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended.
- Solvents: HPLC grade acetonitrile, methanol, and water.
- Standard: A certified reference standard of NECTARYL®.

Chromatographic Conditions

The following table outlines the optimized chromatographic conditions for the analysis of NECTARYL®.

Parameter	Condition
Mobile Phase	Isocratic elution with Acetonitrile:Water (80:20, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	210 nm
Run Time	10 minutes

Standard and Sample Preparation

Standard Solution:

- Accurately weigh approximately 10 mg of **NECTARYL®** reference standard.
- Dissolve in 10 mL of acetonitrile to prepare a stock solution of 1 mg/mL.
- Perform serial dilutions with the mobile phase to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

Sample Solution:

- For a liquid sample (e.g., fragrance oil), accurately weigh an amount expected to contain approximately 1 mg of **NECTARYL®**.
- Dissolve the sample in 10 mL of acetonitrile.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, dilute the filtered solution with the mobile phase to bring the concentration of **NECTARYL®** within the calibration range.

Method Validation and Performance

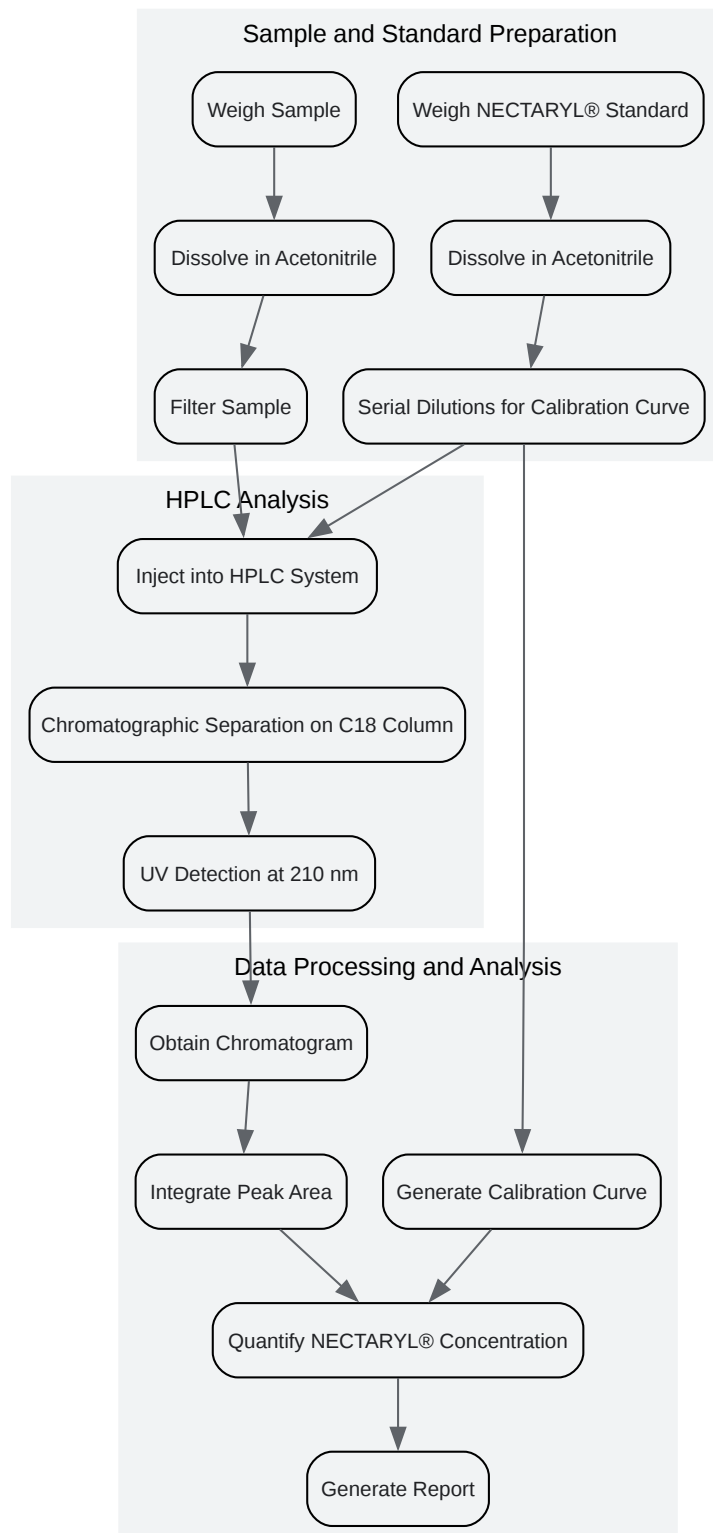
The performance of the HPLC method should be validated according to standard guidelines. The following table presents typical validation parameters for the analysis of **NECTARYL®**.

Parameter	Typical Value
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%
Retention Time	Approximately 5.2 minutes

Experimental Workflow and Data Analysis

The overall workflow for the HPLC analysis of **NECTARYL®** is depicted in the following diagram.

HPLC Analysis Workflow for NECTARYL®



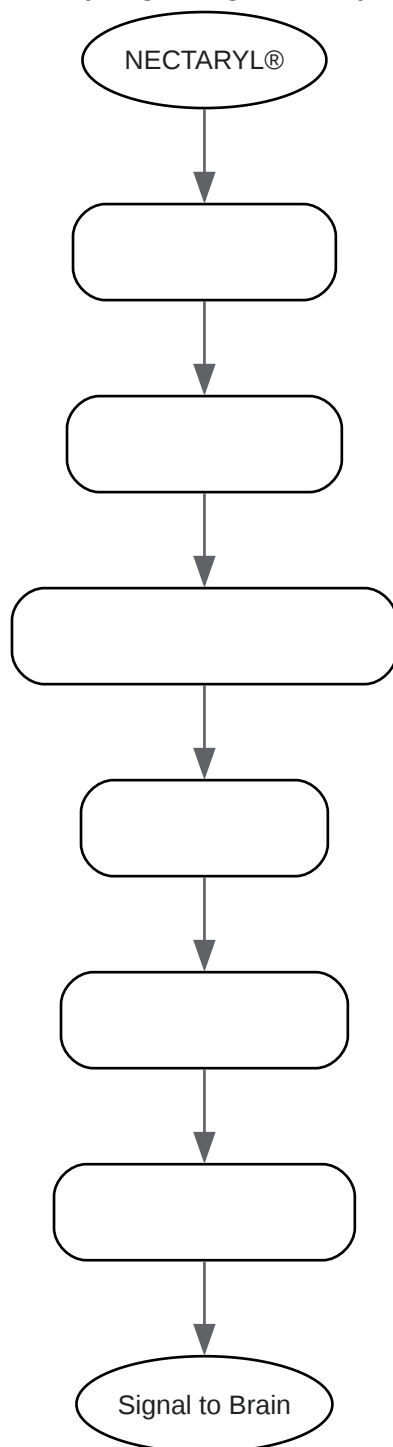
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Caption: A flowchart illustrating the key steps in the HPLC analysis of **NECTARYL®**.

Illustrative Signaling Pathway

While **NECTARYL®** is a synthetic fragrance compound and not known to be involved in biological signaling pathways, for illustrative purposes, a hypothetical pathway demonstrating its potential interaction with an olfactory receptor is presented below. This diagram is a conceptual representation and not based on established biological data.

Hypothetical Olfactory Signaling Pathway for NECTARYL®

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Caption: A conceptual diagram of a potential olfactory signaling cascade initiated by **NECTARYL®**.

Conclusion

The HPLC method detailed in this application note provides a reliable and efficient means for the quantitative analysis of **NECTARYL®**. The protocol is straightforward to implement in a standard analytical laboratory and can be adapted for various sample matrices. Proper method validation is crucial to ensure the accuracy and precision of the results. The provided workflows and diagrams serve as valuable tools for researchers and scientists involved in the analysis of fragrance compounds.

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